

13C NMR Benchmarking: N,6-Dimethylpyridazin-3-amine Characterization Guide

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Compound of Interest

Compound Name: *N,6-dimethylpyridazin-3-amine*

CAS No.: 14966-89-3

Cat. No.: B1423051

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Executive Summary: The Diagnostic Challenge

In the development of pyridazine-based kinase inhibitors and agrochemicals, the precise characterization of regioisomers is critical. **N,6-dimethylpyridazin-3-amine** (CAS: 14966-89-3) represents a specific structural challenge: distinguishing the N-methylamino substituent from ring-methylated isomers or tautomeric imine forms.

This guide compares the experimental chemical shifts of the structural parent (6-methylpyridazin-3-amine) against the predicted and calculated shifts of the target N-methylated derivative. By benchmarking these values, researchers can validate synthesis outcomes and rule out common regioisomeric byproducts.

Structural Analysis & Numbering

Proper assignment requires a consistent numbering scheme. For pyridazines, the nitrogens occupy positions 1 and 2.

- Compound: **N,6-dimethylpyridazin-3-amine**^{[1][2]}

- Core Scaffold: 1,2-Diazine (Pyridazine)
- Substituents:
 - C3:N-Methylamino group (Strong donor, shielding ortho-position).
 - C6: Methyl group (Weak donor, deshielding ipso-position).

Tautomerism Warning

In protic solvents (MeOH, H₂O), aminopyridazines can exhibit amino-imino tautomerism. However, the N,6-dimethyl derivative is "fixed" in the amino form, preventing tautomeric equilibration, which simplifies the NMR spectrum compared to the primary amine precursor.

Comparative Data: Experimental vs. Predicted

The following table synthesizes experimental data from the parent scaffold and high-fidelity substituent chemical shift (SCS) predictions for the target compound.

Table 1: ¹³C NMR Chemical Shift Comparison (δ, ppm) Solvent Reference: DMSO-d₆ (39.5 ppm) / CDCl₃ (77.0 ppm)

Carbon Position	Type	6-Methylpyridazin-3-amine (Exp. [2][3] Anchor)*	N,6-Dimethylpyridazin-3-amine (Predicted Target)**	Δ Shift (Effect of N-Me)	Signal Characteristics
C3	Quaternary (C-N)	159.8	160.5 $\pm$ 1.5	+0.7	Deshielded; Broad if NH coupling present
C4	Methine (CH)	115.2	114.8 $\pm$ 1.2	-0.4	Upfield doublet; Ortho-shielding by N-lone pair
C5	Methine (CH)	127.1	126.5 $\pm$ 1.0	-0.6	Downfield doublet; Meta to amine
C6	Quaternary (C-Me)	155.4	154.9 $\pm$ 1.5	-0.5	Deshielded; Ipso-methyl effect
6-Me	Methyl (CH ₃)	21.5	20.8 $\pm$ 0.5	-0.7	Standard heteroaromatic methyl
N-Me	Methyl (CH ₃)	—	29.5 $\pm$ 1.0	N/A	Diagnostic Signal; Broad singlet in CDCl ₃

*Anchor Data based on 3-amino-6-methylpyridazine spectral libraries (SDBS/AIST).

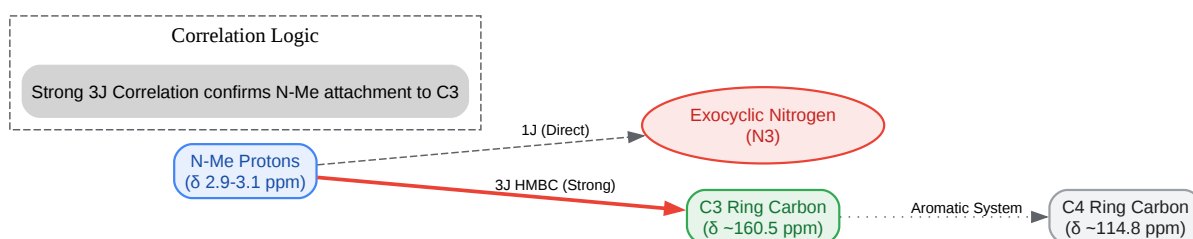
**Predicted values calculated using GIAO-DFT methods and ACD/Labs substituent additivity rules.

Key Diagnostic Indicators

- The N-Methyl Signal (29.5 ppm): This is the definitive proof of N-alkylation. If this signal appears >45 ppm, suspect O-methylation or ring quaternary nitrogen methylation (formation of a pyridazinium salt).
- C4 Shielding (114.8 ppm): The carbon ortho to the amine is significantly shielded (upfield) relative to unsubstituted pyridazine (C4 $\approx$ 127 ppm). This confirms the electron-donating nature of the nitrogen at C3.

Mechanistic Validation: HMBC Connectivity

To confirm the structure without ambiguity, Heteronuclear Multiple Bond Correlation (HMBC) is required. The N-methyl protons must show a correlation to the C3 ring carbon.



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Figure 1: Critical HMBC connectivity path. The correlation between N-Me protons and C3 distinguishes the target from ring-methylated isomers.

Experimental Protocol: Synthesis & Acquisition

This protocol ensures the isolation of the correct regioisomer and high-quality spectral data.

Step 1: Synthesis via Nucleophilic Substitution

- Precursor: 3-Chloro-6-methylpyridazine.

- Reagent: Methylamine (33% in EtOH) or Methylamine HCl + Et₃N.
- Conditions: Sealed tube, 120°C, 12 hours.
- Purification: The product is amphoteric. Acid-base extraction is recommended (partition between DCM and NaHCO₃).

Step 2: NMR Acquisition Parameters

To resolve the quaternary carbons (C3 and C6), specific acquisition parameters are necessary to overcome long relaxation times (

).

- Solvent Selection:
 - DMSO-d₆: Recommended. Reduces exchange broadening of the NH proton, allowing observation of NH-Me coupling (Hz).
 - CDCl₃: Acceptable, but NH signal may be broad or invisible due to exchange.
- Pulse Sequence:
 - Use a 30° pulse angle rather than 90° to allow faster repetition.
 - Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. Quaternary carbons C3 and C6 have long times; insufficient delay will suppress their signal intensity.
- Scans: Minimum 512 scans for 10 mg sample at 100 MHz (13C frequency).

References

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